

Personal protective equipment for handling 1-Iodododecane

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Compound of Interest

Compound Name: 1-Iodododecane

Cat. No.: B1195088

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Essential Safety and Handling Guide for 1-Iodododecane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Iodododecane** (CAS 4292-19-7). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Primary Hazards: **1-Iodododecane** is known to cause skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][2][4]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1-Iodododecane**.

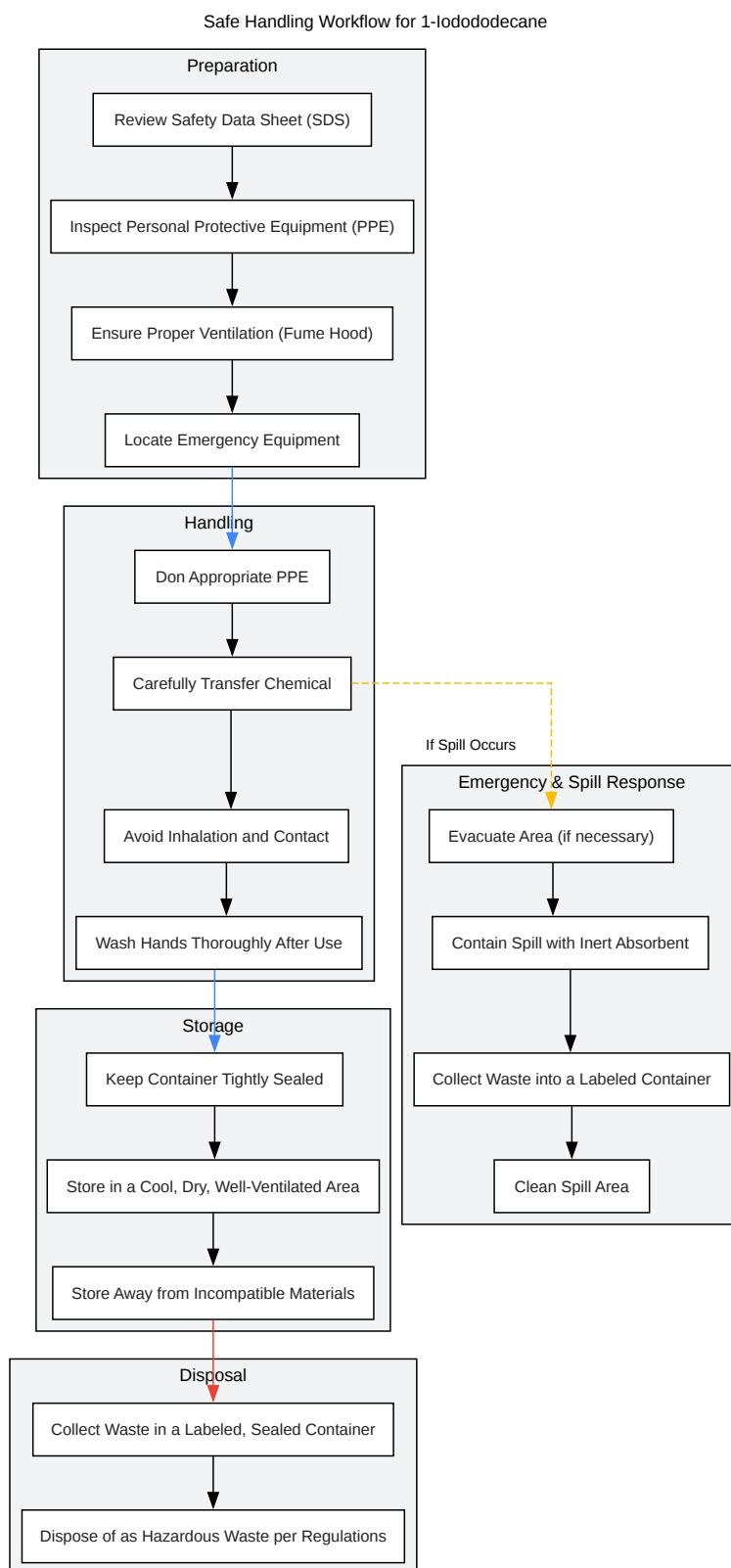
Protection Type	Specification	Source
Eye and Face Protection	Chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]	[1][2]
Hand Protection	Wear appropriate chemical-resistant protective gloves (e.g., Nitrile, Neoprene) to prevent skin exposure.[1][5]	[1][5]
Body Protection	Wear an appropriate protective laboratory coat to prevent skin exposure. For larger quantities or where splashing is a risk, a chemical-resistant apron is recommended.[1][5]	[1][5]
Respiratory Protection	Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[1][2][4] If irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][6]	[1][6]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₅ I	[1][4]
Molecular Weight	296.23 g/mol	[3][4]
Appearance	Colorless liquid	[4]
Odor	Odorless	[4]
Melting Point	-3 °C / 26.6 °F	[4][7]
Boiling Point	159 - 160 °C / 318.2 - 320 °F	[4][7]
Flash Point	> 110 °C / > 230 °F	[4][7]
Density	1.201 g/mL at 25 °C	[7]
Solubility	Insoluble in water.[8]	[8]

Experimental Protocol: Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling of **1-iodododecane** from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **1-Iodododecane**.

Procedural Guidance

Pre-Handling Checklist:

- Verify Ventilation: Ensure the work area, such as a fume hood, is functioning correctly.[\[1\]](#)
- Inspect PPE: Check that all personal protective equipment is in good condition.[\[1\]](#)
- Locate Emergency Equipment: Confirm the location and accessibility of safety showers and eyewash stations.[\[1\]](#)[\[2\]](#)
- Review SDS: Always read the Safety Data Sheet (SDS) for **1-Iodododecane** before beginning work.[\[1\]](#)

Step-by-Step Handling Procedure:

- Don PPE: Put on all required personal protective equipment as specified in the table above.[\[1\]](#)
- Chemical Handling: Work in a well-ventilated area to avoid the inhalation of vapors.[\[2\]](#)[\[9\]](#)
Avoid direct contact with skin and eyes.[\[9\]](#)
- Post-Handling: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Store in a cool, dry, and well-ventilated place away from direct sunlight and incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[9\]](#) **1-Iodododecane** is also light-sensitive.[\[4\]](#)[\[6\]](#)[\[9\]](#)

Emergency and Spill Response

- Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation persists, consult a physician.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^{[1][2][4]}
- Inhalation: Move the person into fresh air. If breathing is difficult, give artificial respiration and consult a physician.^{[1][2][4]}
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.^{[1][2][4]}
- Spill: Ensure adequate ventilation and evacuate personnel to safe areas.^{[1][9]} Use personal protective equipment during cleanup.^{[1][9]} Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.^{[1][2][4][5][9]} Do not let the product enter drains.^{[1][2][9]}

Disposal Plan

- Dispose of waste in accordance with all local, regional, and national regulations.^{[1][2][4]}
- The chemical should be left in its original container and not mixed with other waste.^[1]
- Handle uncleaned containers as you would the product itself.^[1] **1-Iodododecane** waste is classified as hazardous waste.^{[1][4]}

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